

Essential Safety and Operational Guide for Handling Pyridoxal Isonicotinoyl Hydrazone

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Compound of Interest

Compound Name: *Pyridoxal isonicotinoyl hydrazone*

Cat. No.: *B1217419*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **Pyridoxal isonicotinoyl hydrazone** (PIH).

This document provides immediate, essential safety protocols and logistical information for the handling of **Pyridoxal isonicotinoyl hydrazone** (CAS 737-86-0). Due to conflicting information in available Safety Data Sheets (SDS), a conservative approach to personal protection is strongly advised to ensure laboratory safety.

Hazard Identification and Precautionary Measures

Pyridoxal isonicotinoyl hydrazone is an iron-chelating agent with applications in biomedical research. While some suppliers classify this compound as non-hazardous, other sources and toxicological studies indicate potential health risks. One SDS classifies PIH as harmful if swallowed, a skin and eye irritant, and a respiratory tract irritant[1]. A toxicological study identified fatty liver degeneration in mice and rats at high oral doses, as well as vascular congestion of the kidney and spleen with subchronic administration[2][3]. Therefore, it is imperative to handle this compound with appropriate caution.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray[1].
- P264: Wash hands thoroughly after handling[1].

- P270: Do not eat, drink, or smoke when using this product[1].
- P271: Use only outdoors or in a well-ventilated area[1].
- P280: Wear protective gloves/protective clothing/eye protection/face protection[1].

Personal Protective Equipment (PPE)

Based on the more cautious hazard assessment, the following PPE is mandatory when handling **Pyridoxal isonicotinoyl hydrazone**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin irritation and absorption[1].
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	To protect against eye irritation from dust or splashes[1].
Skin and Body Protection	Laboratory coat. Consider additional protective clothing for larger quantities.	To prevent skin contact and contamination of personal clothing[1].
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.	To prevent respiratory tract irritation from inhalation of dust[1].

Safe Handling and Storage

Operational Plan:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Locate the nearest safety shower and eye wash station[1].
- Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure[1].
- Avoid the formation of dust and aerosols[1].
- Weigh and transfer the solid material carefully.
- If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place[1].
 - Protect from light[4].

First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention[1].
If on Skin	Remove contaminated clothing and wash the affected area with plenty of soap and water. Seek medical attention if irritation persists[1].
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention[1].
If Inhaled	Move the person to fresh air and keep them in a position comfortable for breathing. Seek medical attention if respiratory symptoms develop[1].

Spill and Disposal Plan

Spill Response:

- Evacuate personnel from the immediate area.

- Ensure adequate ventilation.
- Wear full PPE as described above.
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation. Place in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal[1].
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Disposal Plan:

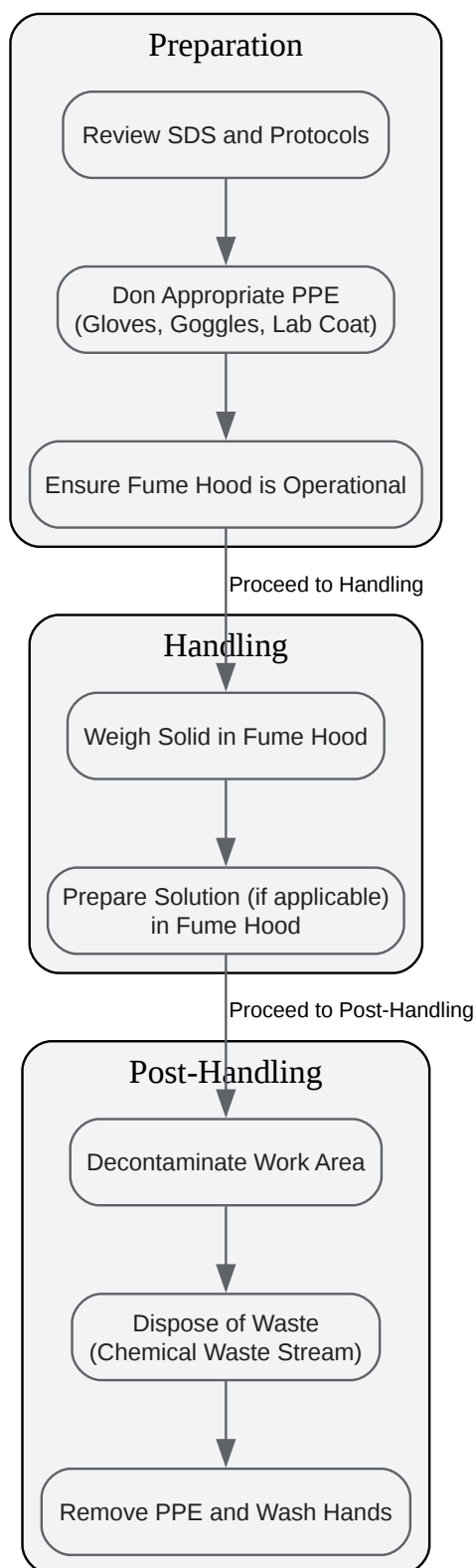
- Dispose of **Pyridoxal isonicotinoyl hydrazone** and any contaminated materials in accordance with local, state, and federal regulations[1].
- Do not allow the chemical to enter drains or waterways[1].
- Contaminated packaging should also be disposed of as chemical waste[1].

Toxicological Data Summary

Test	Species	Route	LD50	Reference
Acute Toxicity	Mouse	Oral	4,500 mg/kg	
Acute Toxicity	Rat	Oral	5 g/kg	
Acute Toxicity	Mouse	Intraperitoneal	1 g/kg	
Acute Toxicity	Rat	Intraperitoneal	1,100 mg/kg	

Visual Workflow for Safe Handling

The following diagram outlines the essential steps for safely handling **Pyridoxal isonicotinoyl hydrazone** in a laboratory setting.



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Safe Handling Workflow for **Pyridoxal Isonicotinoyl Hydrazone**.

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